

FRAC Code and Chemical Profile of Methasulfocarb

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Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

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The FRAC (Fungicide Resistance Action Committee) code is a critical tool for managing resistance by grouping fungicides based on their target sites. The following table summarizes the key information for **methasulfocarb**.

Property	Description
FRAC Code [1]	42
Chemical Group [1]	Thiocarbamate fungicide; Carbamate fungicide
IUPAC Name [1]	S-4-(mesyloxy)phenyl methyl(thiocarbamate)
Mode of Action [1]	Growth retarding activity
Example Pests Controlled [1]	<i>Fusarium</i> , <i>Mucor</i> , <i>Pseudomonas</i> , <i>Pythium</i> , and <i>Rhizoctonia</i> spp.
Example Applications [1]	Rice
Water Solubility [1]	480 mg/L (Moderate)

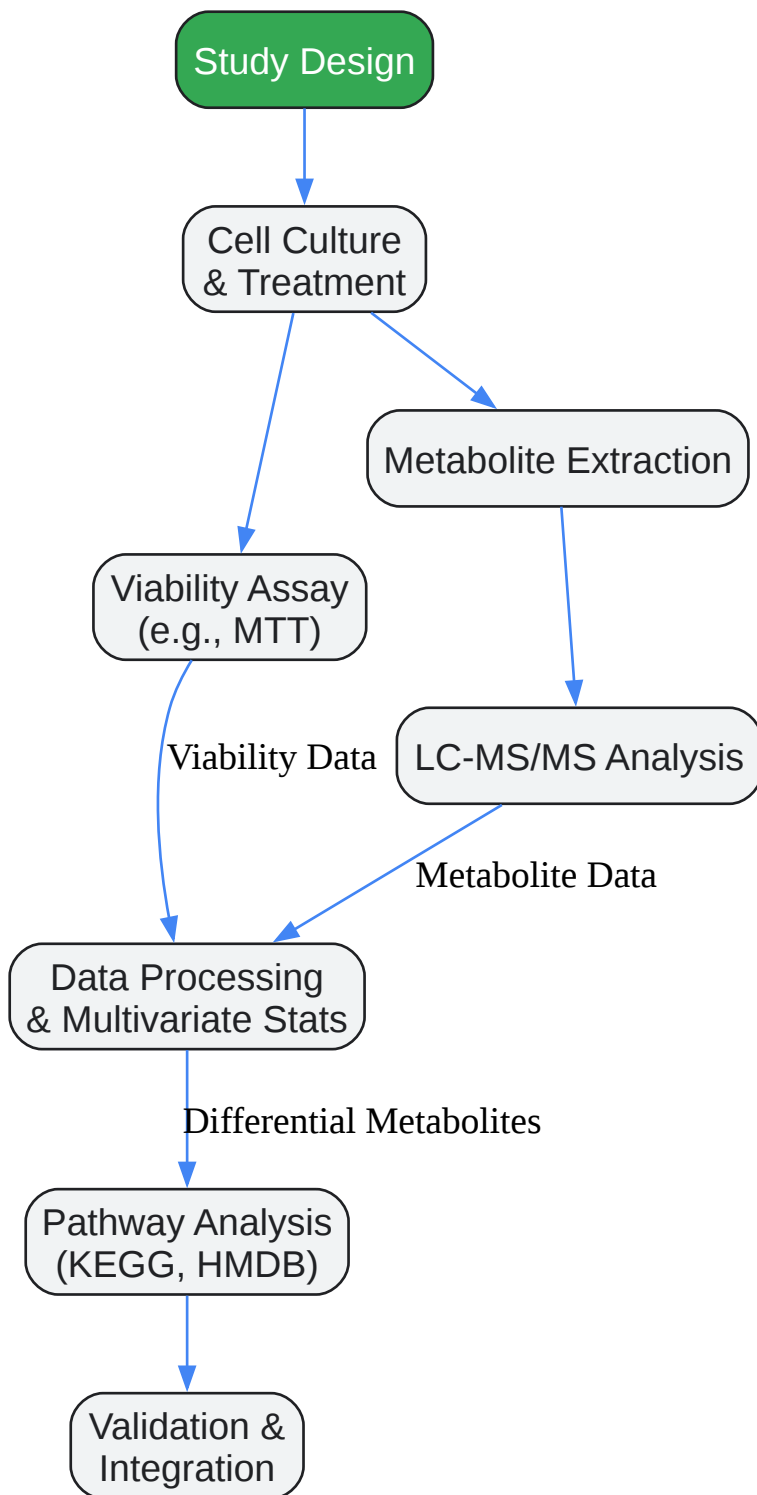
Experimental Considerations for Research

While the search results do not contain a specific experimental protocol for studying **methasulfocarb**, researchers can leverage the following general approaches commonly used in fungicide and metabolic studies.

- **Metabolomic Profiling:** To investigate the metabolic alterations induced by a substance like **methasulfocarb** in host cells, a non-targeted metabolomics approach is powerful. This typically involves treating cell samples and using **Liquid Chromatography–Quadrupole Time-of-Flight Mass Spectrometry (LC–QTOF-MS)** for qualitative and quantitative analysis [2]. Multivariate statistical analyses like **Principal Component Analysis (PCA)** and **Orthogonal Partial Least Squares Discriminant Analysis (OPLS-DA)** are then used to identify significant differential metabolites [3] [2].
- **Dose-Response Bioassays:** To assess the effectiveness and toxicity of a compound, dose-response experiments are fundamental. A typical protocol involves applying a range of concentrations to a test organism (e.g., plants, cells, or fungi) in a controlled environment. The response variable, such as dry foliage weight or cell viability, is measured, and doses causing a 50% effect (**ED₅₀** or **LC₅₀**) are estimated [4].

Diagram of Research Workflow for Fungicide Mechanism Study

The diagram below visualizes a general experimental workflow for studying a fungicide's mechanism of action, integrating the methodologies mentioned above.



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This workflow outlines key steps from initial cell treatment to final data analysis in fungicide research.

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References

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